

Inter-laboratory comparison of Famprofazone quantification results

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Compound of Interest

Compound Name: Famprofazone

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An Inter-laboratory Perspective on **Famprofazone** Quantification: A Comparative Guide

This guide provides a comparative overview of analytical methodologies and quantitative results for **famprofazone**, a pharmaceutical compound known to be metabolized into methamphetamine and amphetamine.^{[1][2][3]} The following sections present a summary of quantitative data from various studies, detail the experimental protocols used, and illustrate the metabolic pathway of **famprofazone**. This information is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and forensic toxicology.

Quantitative Data Summary

The quantification of **famprofazone** and its primary metabolites, methamphetamine and amphetamine, has been reported in various biological matrices. The following table summarizes the quantitative findings from several key studies, providing a comparative look at the concentrations detected using different analytical techniques.

Analyte	Matrix	Concentration Range	Analytical Method	Reference
Famprofazone	Liver (porcine)	Mean: 9.3 ± 0.53 ng/g	LC-MS	[4][5]
Methamphetamine	Liver (porcine)	Mean: 24.3 ± 1.36 ng/g	LC-MS	[4][5]
Amphetamine	Liver (porcine)	Mean: 16.7 ± 1.67 ng/g	LC-MS	[4][5]
Methamphetamine	Urine (human)	5327 to 14,155 ng/mL (peak)	GC-MS	[1]
Amphetamine	Urine (human)	833 to 3555 ng/mL (peak)	GC-MS	[1]
Methamphetamine	Urine (human)	901 to 2670 ng/mL	GC-MS	[6][7]
Amphetamine	Urine (human)	208 to 711 ng/mL	GC-MS	[6][7]
Famprofazone	Bone Marrow (porcine)	103 to 232 ng/g	GC-MS	[8][9]
Methamphetamine	Bone Marrow (porcine)	174 to 267 ng/g	GC-MS	[8][9]

Experimental Protocols

The methodologies employed for the quantification of **famprofazone** and its metabolites vary across studies, primarily involving Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS). Below are detailed summaries of the experimental protocols from the cited literature.

Sample Preparation

- Solid Phase Extraction (SPE): For liver samples, a method involving enzymatic cell dispersion with collagenase, followed by protein precipitation and solid-phase extraction, has

been validated.[4][5]

- Liquid-Liquid Extraction (LLE): Urine samples are commonly prepared using liquid-liquid extraction.[10] For bone marrow, a method involving enzymatic bone-cleaning, fragmentation, and subsequent liquid-liquid extraction has been developed.[8][9]

Chromatographic Separation and Detection

- GC-MS: This is a widely used technique for the analysis of **famprofazone** and its metabolites.[1][10] Derivatization is often necessary for the analysis of metabolites.[10] For chiral analysis to distinguish between d- and l-enantiomers of methamphetamine and amphetamine, a chiral derivatizing agent such as N-trifluoroacetyl-l-prolyl chloride (l-TPC) is used.[11]
- LC-MS: A validated liquid chromatography-mass spectrometry method has been described for the quantification of **famprofazone** and its metabolites in liver tissue.[4][5]

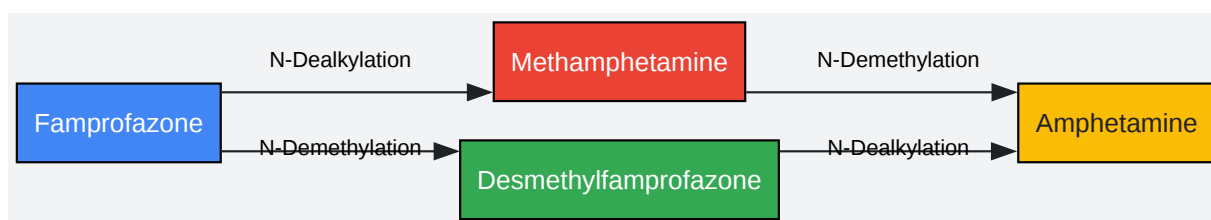
Method Validation

The analytical methods described in the literature have been validated according to established scientific standards. Key validation parameters reported include:

- Limit of Quantification (LOQ): For the LC-MS method in liver, the LOQ was 5 ng/g for all analytes.[4][5] For the GC-MS method in bone marrow, the LOQ was 100 ng/g.[8][9]
- Precision and Bias: The LC-MS method in liver demonstrated precision (CV%) of $\leq 10\%$ and bias of $\leq 13\%$ for all analytes.[4][5] The GC-MS method in bone marrow showed inter-day precision and bias of less than 4.6%.[8][9]
- Linearity: The GC-MS method for bone marrow analysis was linear in the range of 100 to 2000 ng/g.[8][9]

Metabolic Pathway of Famprofazone

Famprofazone undergoes metabolic transformation in the body, leading to the formation of methamphetamine and amphetamine.[2][12] This metabolic process is a critical consideration in both therapeutic drug monitoring and forensic analysis.



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